

Personal protective equipment for handling SL651498

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Compound of Interest

Compound Name: SL651498

Cat. No.: B1681816

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Essential Safety and Handling Guide for SL651498

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **SL651498**, a GABAA receptor agonist intended for research use only.^{[1][2]} Adherence to these guidelines is essential to ensure personal safety and proper management of this chemical compound.

Chemical Identity

Identifier	Value
Chemical Name	6-fluoro-9-methyl-2-phenyl-4-(pyrrolidine-1-carbonyl)-2,9-dihydro-1H-pyrido[3,4-b]indol-1-one[2]
CAS Number	205881-86-3[1][2][3]
Molecular Formula	C23H20FN3O2[2]
Molecular Weight	389.43 g/mol [2]
Known Activities	Full agonist of $\alpha 2$ and $\alpha 3$ GABAA receptors; partial agonist of $\alpha 1$ and $\alpha 5$ GABAA receptors. Exhibits anxiolytic and anticonvulsant properties.[1]
Usage	For research use only. Not for human or veterinary use.[2]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **SL651498**. The following table summarizes the required PPE for various laboratory activities.

Activity	Required PPE
Receiving and Storage	- Laboratory coat- Safety glasses- Nitrile gloves
Weighing and Aliquoting (Solid Form)	- Laboratory coat or disposable gown- Chemical splash goggles- Face shield (if not working in a fume hood)- Double-gloving with chemotherapy-rated gloves- N95 or higher-rated respirator (in the absence of a certified chemical fume hood)
Solution Preparation and Handling	- Laboratory coat or disposable gown- Chemical splash goggles- Face shield (recommended)- Double-gloving with chemotherapy-rated gloves- Work should be conducted in a certified chemical fume hood.
Experimental Use (In Vitro/In Vivo)	- Laboratory coat or disposable gown- Chemical splash goggles- Appropriate gloves for the specific procedure (e.g., nitrile, latex)
Waste Disposal	- Laboratory coat or disposable gown- Chemical splash goggles- Heavy-duty or double gloves- Respiratory protection may be required based on the nature of the waste and disposal procedure.

Operational and Disposal Plans

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the container is properly labeled with the chemical name, CAS number, and hazard information.
- Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials.[\[1\]](#)
- Maintain an accurate inventory of the compound.

Handling and Experimental Protocols:

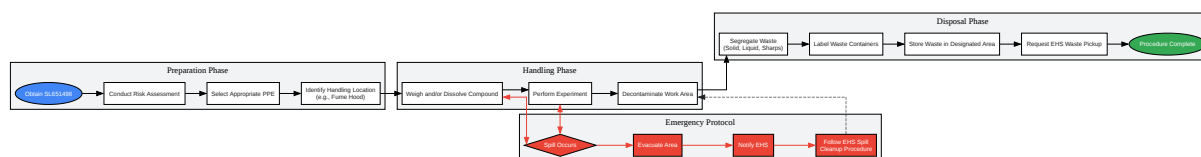
- **Engineering Controls:** All work involving the handling of solid **SL651498** or concentrated solutions should be performed in a certified chemical fume hood to minimize inhalation exposure.
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.
- **Spill Response:** In the event of a spill, evacuate the immediate area. For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.^[4] For larger spills, contact your institution's Environmental Health and Safety (EHS) department immediately.

Disposal Plan:

All waste containing **SL651498** must be treated as hazardous chemical waste.

- **Solid Waste:** Contaminated consumables such as pipette tips, tubes, and gloves should be collected in a dedicated, labeled hazardous waste container.
- **Liquid Waste:** Unused solutions containing **SL651498** should be collected in a separate, labeled hazardous waste container. Do not mix with other chemical waste streams unless specifically instructed by your institution's EHS department.^[5]
- **Sharps Waste:** Needles and syringes used for administering **SL651498** in animal studies must be disposed of in a designated sharps container for hazardous chemical waste.^[5]
- **Container Disposal:** Empty containers that held **SL651498** should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The defaced, empty container can then be disposed of according to institutional guidelines.
- **Waste Pickup:** Contact your institution's EHS department to arrange for the pickup and disposal of all **SL651498** waste.^[5]

Safe Handling Workflow



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Caption: Workflow for the safe handling and disposal of **SL651498**.

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